

Application Notes and Protocols for Calcium Chromate Dihydrate in Research Formulations

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Compound of Interest

Compound Name: *Calcium chromate dihydrate*

CAS No.: *8012-75-7*

Cat. No.: *B1632875*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium chromate dihydrate ($\text{CaCrO}_4 \cdot 2\text{H}_2\text{O}$) is a bright yellow inorganic pigment.^[1] Historically, its vibrant color made it a candidate for use in various applications, including as a pigment. However, its utility in research formulations, particularly in drug development, is severely limited by its high toxicity. Calcium chromate is a hexavalent chromium (Cr(VI)) compound, which is classified as a human carcinogen.^{[1][2]} Consequently, its primary application in modern research is not as a benign pigment for formulation development, but as a model toxin in toxicological and cancer research to study the mechanisms of metal-induced carcinogenesis and cellular stress responses.

These application notes provide an overview of the properties of **calcium chromate dihydrate** and detail protocols for its use in research settings focused on understanding its cytotoxic and genotoxic effects.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **calcium chromate dihydrate** is presented in the table below.

Property	Value	Reference
Chemical Formula	$\text{CaCrO}_4 \cdot 2\text{H}_2\text{O}$	[1]
Molar Mass	192.10 g/mol	
Appearance	Bright yellow powder	[3]
Solubility in water (dihydrate)	16.3 g/100 mL (20 °C)	[1]
Melting Point	Loses water at 200°C (392°F)	[3]
Hazards	Highly toxic, Carcinogen, Mutagen	[1][4]

Applications in Research

Due to its toxicity, the contemporary research applications of **calcium chromate dihydrate** are primarily in the field of toxicology and oncology.

- **Induction of Oxidative Stress and DNA Damage:** As a Cr(VI) compound, calcium chromate is used to induce oxidative stress and various forms of DNA damage in cellular and animal models. This includes the formation of DNA adducts, DNA-protein crosslinks, and single- and double-strand breaks.[5]
- **Carcinogenesis Studies:** It serves as a known carcinogen in studies aimed at understanding the molecular mechanisms of cancer development.[2][6]
- **Investigation of Cellular Signaling Pathways:** Researchers utilize calcium chromate to investigate the activation of cellular stress response and DNA damage pathways, such as the p53 and ATM-dependent pathways.[5]
- **Comparative Toxicology:** It can be used in comparative studies to assess the relative toxicity of different forms of chromium and other heavy metals.[7]

Experimental Protocols

Extreme caution must be exercised when handling **calcium chromate dihydrate**. All procedures should be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.

Protocol 1: Preparation of a Stock Solution for In Vitro Studies

This protocol describes the preparation of a stock solution of calcium chromate for treating cells in culture.

Materials:

- **Calcium chromate dihydrate** ($\text{CaCrO}_4 \cdot 2\text{H}_2\text{O}$)
- Sterile, deionized water
- Sterile 15 mL conical tube
- Vortex mixer
- 0.22 μm sterile syringe filter

Procedure:

- In a certified chemical fume hood, weigh out the desired amount of **calcium chromate dihydrate** powder.
- Transfer the powder to a sterile 15 mL conical tube.
- Add a small volume of sterile, deionized water to the tube.
- Vortex the tube until the powder is completely dissolved. The solution will be a clear yellow.
- Bring the solution to the final desired concentration by adding more sterile, deionized water.
- Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.

- Store the stock solution at 4°C, protected from light. The solution should be freshly prepared for optimal results.

Protocol 2: Induction of Chromosomal Aberrations in Cultured Mammalian Cells

This protocol outlines a general procedure for treating cultured cells with calcium chromate to study its effects on chromosome integrity.

Materials:

- Cultured mammalian cells (e.g., Chinese hamster ovary (CHO) cells)
- Complete cell culture medium
- Calcium chromate stock solution (from Protocol 1)
- Incubator (37°C, 5% CO₂)
- Microscope
- Reagents for chromosome harvesting and analysis (e.g., colcemid, hypotonic solution, fixative, Giemsa stain)

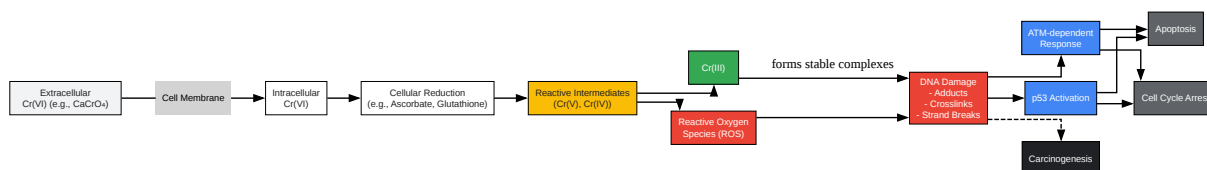
Procedure:

- Seed the cells in appropriate culture vessels and allow them to attach and grow to about 50-60% confluency.
- Prepare a series of dilutions of the calcium chromate stock solution in complete cell culture medium to achieve the desired final concentrations for treatment.
- Remove the existing medium from the cells and replace it with the medium containing the different concentrations of calcium chromate. Include a vehicle control (medium without calcium chromate).
- Incubate the cells for a specific duration (e.g., 24 hours). The treatment time and concentrations should be optimized for the specific cell line and experimental goals.

- Following the treatment period, arrest the cells in metaphase by adding a mitotic inhibitor such as colcemid and incubating for a further 2-4 hours.
- Harvest the cells by trypsinization and centrifugation.
- Resuspend the cell pellet in a hypotonic solution to swell the cells and then fix them using a suitable fixative (e.g., methanol:acetic acid).
- Prepare chromosome spreads on microscope slides and stain with a chromosome banding stain like Giemsa.
- Analyze the slides under a microscope to identify and quantify chromosomal aberrations.

Signaling Pathway

The following diagram illustrates the cellular uptake and subsequent genotoxic effects of hexavalent chromium compounds like calcium chromate.



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Cellular uptake and genotoxicity of hexavalent chromium.

Data Presentation

The following table summarizes the toxicological data for calcium chromate.

Endpoint	Species	Route	Value	Reference
LD50 (Median Lethal Dose)	Rat	Oral	327 mg/kg	[4]
Carcinogenicity	Human	Inhalation	Group 1 (Carcinogenic to humans)	[1]
Genotoxicity	In vitro (mammalian cells)	-	Induces chromosomal aberrations	[7]

Safety and Handling

Due to its high toxicity and carcinogenicity, stringent safety precautions are mandatory when handling **calcium chromate dihydrate**.

- Engineering Controls: Always handle in a certified chemical fume hood.
- Personal Protective Equipment (PPE): Wear a lab coat, nitrile gloves (double gloving is recommended), and chemical safety goggles.
- Spill Response: In case of a spill, do not create dust. Wet the material with a suitable solvent (e.g., water) and carefully collect it into a sealed container for hazardous waste disposal.
- Waste Disposal: Dispose of all waste containing calcium chromate as hazardous waste in accordance with local, state, and federal regulations.

Disclaimer: This information is intended for research purposes only. The user is solely responsible for the safe handling and use of **calcium chromate dihydrate**. Always consult the Safety Data Sheet (SDS) before use.

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